

# Using open-source intelligence (OSINT) to track AQIM

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## Compound of Interest

Compound Name: *Aqim-I*

Cat. No.: *B12369829*

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## A Note on Methodological Appropriateness

The request to frame the use of Open-Source Intelligence (OSINT) for tracking Al-Qaeda in the Islamic Maghreb (AQIM) within the structure of biomedical "Application Notes and Protocols" for a "drug development" audience presents a categorical mismatch. OSINT is an intelligence and social science discipline, not a natural science. Its methodologies involve data collection, analysis, and inference based on publicly available information, which are fundamentally different from the controlled experimental protocols and biological signaling pathways relevant to biomedical research.

Therefore, this document adapts the spirit of the user's request for a detailed, structured, and method-driven format to the realities of the OSINT domain. Instead of "experimental protocols," we present "Investigative Protocols." Instead of "signaling pathways," we provide "Logical Workflow and Relationship Diagrams" to illustrate the flow of information and the structure of the target organization. The core requirements for data presentation, detailed methodologies, and visualization are maintained, but translated into a context appropriate for intelligence analysis and research on security threats.

## Application Notes & Investigative Protocols for Tracking AQIM using OSINT

Audience: Intelligence Analysts, Security Researchers, Social Scientists, and Government Agencies.

Objective: To provide a structured framework for the collection, analysis, and visualization of open-source information to monitor the activities, structure, and evolution of Al-Qaeda in the Islamic Maghreb (AQIM).

## Introduction to OSINT for Counter-Terrorism

Open-Source Intelligence (OSINT) is the collection and analysis of information that is publicly available. In the context of counter-terrorism, OSINT provides a powerful, non-intrusive method for understanding terrorist organizations like AQIM. Key sources include social media, news reports, academic papers, grey literature from think tanks, leaked documents, and geospatial information. Effective OSINT relies on systematic protocols to turn vast amounts of public data into actionable intelligence.

## Quantitative Data Summary: AQIM Activity Metrics

The following tables summarize hypothetical quantitative data points that can be derived from OSINT. Real-world data would be populated through the consistent application of the protocols described in Section 3.

Table 1: AQIM-Attributed Attacks by Country (Hypothetical Data)

Country	Year 1	Year 2	Year 3	Total
Mali	45	58	62	165
Niger	21	15	25	61
Burkina Faso	18	31	40	89
Algeria	5	2	1	8
Total	89	106	128	323

Table 2: Propaganda Output by Platform (Hypothetical Data)

Platform	Video Releases	Audio Statements	Text Communiqués	Total
Telegram	12	25	80	117
Rocket.Chat	8	15	55	78
TamTam	3	5	20	28
Total	23	45	155	223

## Investigative Protocols

These protocols outline systematic steps for key OSINT investigations into AQIM.

### Protocol 3.1: Monitoring Propaganda and Communications

- Objective: To track AQIM's official and unofficial media releases to understand the group's messaging, operational tempo, and internal narratives.
- Methodology:
  - Source Identification: Identify key platforms known for use by AQIM and its supporters (e.g., specific Telegram channels, Rocket.Chat servers, or websites). Use keyword searches and follow known jihadi-affiliated accounts.
  - Data Collection: Systematically archive all media releases (video, audio, text). Use web scraping tools where appropriate and legal. Record the date, time, platform of release, and producing media group (e.g., al-Andalus Media).
  - Content Analysis:
    - Thematic Analysis: Code the content for key themes (e.g., incitement against specific governments, theological justifications, operational claims).
    - Narrative Analysis: Identify the target audience and the strategic narrative being promoted.

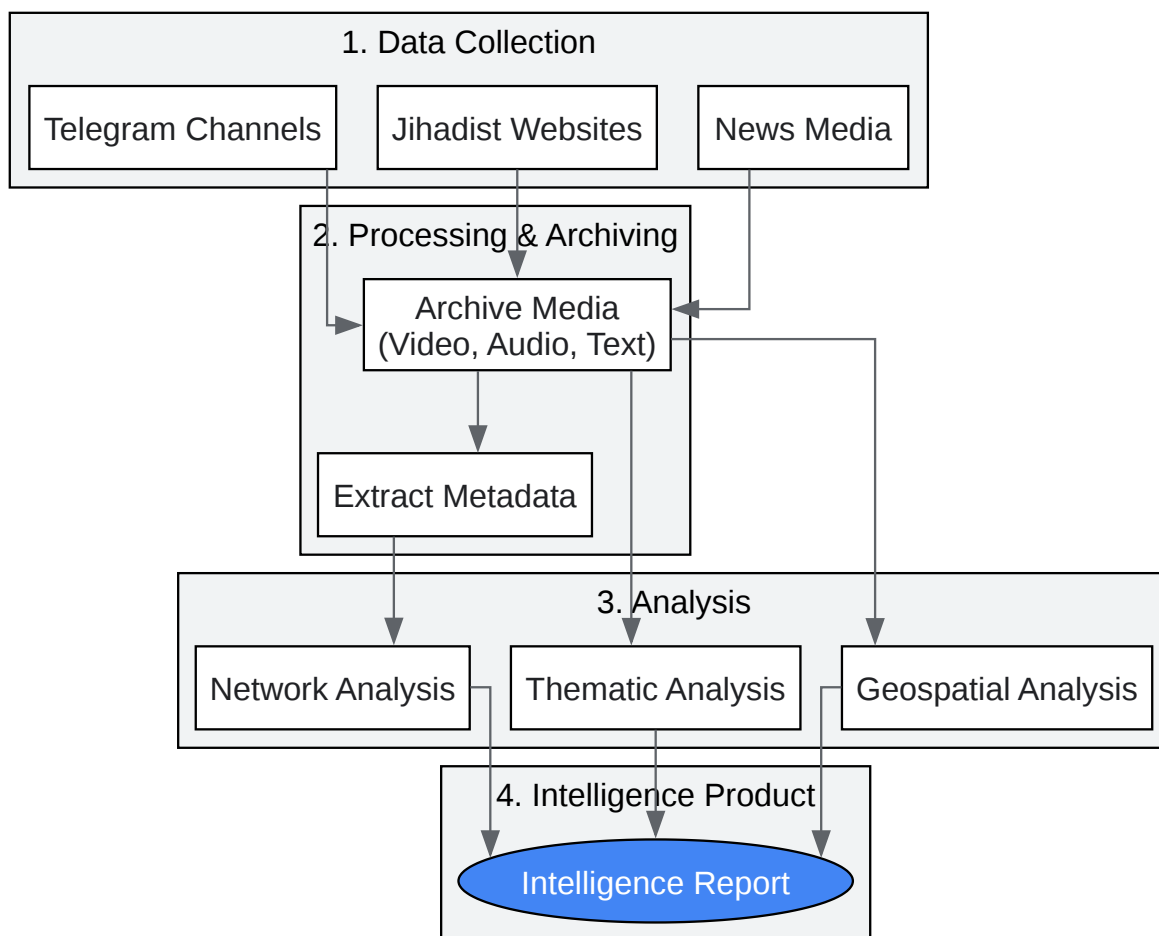
- Metadata Analysis: Examine any available metadata from files for clues about authorship, location, or software used.
- Dissemination Analysis: Track how the propaganda is shared across different platforms to map key amplifiers and supporter networks.

## Protocol 3.2: Geospatial Intelligence (GEOINT) from OSINT

- Objective: To verify the location of AQIM-claimed attacks or activities using commercially available satellite imagery and other geospatial data.
- Methodology:
  - Claim Extraction: Isolate specific geographic claims from AQIM propaganda (e.g., "an attack on the military base in Gao, Mali").
  - Geolocation: Use open-source mapping tools (Google Earth, Sentinel Hub, Planet Labs) to identify the precise coordinates of the claimed location. Look for unique landmarks (buildings, roads, terrain features) visible in any accompanying photo or video evidence.
  - Chronolocation: Compare high-resolution satellite imagery from before and after the claimed event date. Look for evidence that corroborates the claim (e.g., building damage, scorch marks, military vehicle convoys).
  - Data Fusion: Combine the geolocated data with other OSINT sources, such as local news reports or social media posts from the area, to build a more complete picture of the event.

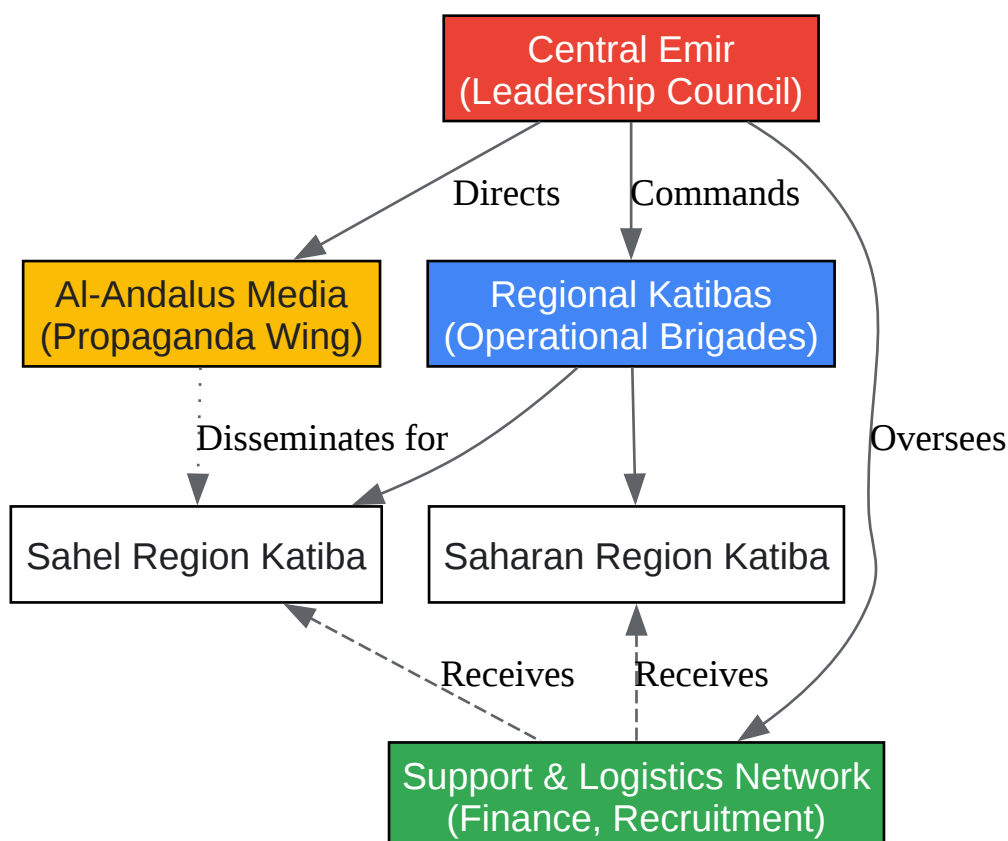
## Visualization of Workflows and Relationships

Diagrams created using Graphviz help to visualize the complex relationships and processes in OSINT analysis.



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Caption: Workflow for AQIM propaganda analysis.



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Caption: Simplified logical structure of AQIM.

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